

Preparation of NSC3852 Stock Solution in DMSO: Application Notes and Protocols

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Compound of Interest

Compound Name: NSC3852

Cat. No.: B1662947

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This document provides a detailed protocol for the preparation of a stock solution of **NSC3852** in dimethyl sulfoxide (DMSO). **NSC3852** is a histone deacetylase (HDAC) inhibitor with anti-proliferative and apoptotic effects, making it a compound of interest in cancer research and drug development.^[1] Adherence to proper preparation and storage procedures is crucial for ensuring the compound's stability and the reproducibility of experimental results.

Data Summary

Quantitative data for **NSC3852** is summarized in the table below for quick reference.

Parameter	Value	Source(s)
Molecular Weight	174.16 g/mol	^[2] ^[3] ^[4] ^[5]
Solubility in DMSO	Up to 100 mM	^[6]
Recommended Storage of Solid	Room Temperature	
Recommended Storage of Stock Solution	-20°C	^[6]
Stock Solution Stability	Up to 1 month at -20°C	^[6]

Experimental Protocol: Preparation of a 100 mM NSC3852 Stock Solution in DMSO

This protocol describes the preparation of a 100 mM stock solution of **NSC3852** in DMSO. The concentration can be adjusted as needed based on experimental requirements.

Materials:

- **NSC3852** powder
- Anhydrous or molecular biology grade Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile pipette tips
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Procedure:

- Calculations: To prepare a 100 mM stock solution, calculate the required mass of **NSC3852** using the following formula:

$$\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Desired Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$$

For example, to prepare 1 mL of a 100 mM stock solution:

$$\text{Mass (mg)} = 100 \text{ mM} \times 1 \text{ mL} \times 174.16 \text{ g/mol} / 1000 = 17.416 \text{ mg}$$

- Weighing: Carefully weigh the calculated amount of **NSC3852** powder using a calibrated analytical balance in a fume hood or other ventilated enclosure.
- Dissolving:

- Add the weighed **NSC3852** powder to a sterile microcentrifuge tube or amber vial.
- Add the desired volume of DMSO to the tube.
- Vortex the solution vigorously until the **NSC3852** is completely dissolved. Gentle warming in a water bath (up to 37°C) or brief sonication may be used to aid dissolution if necessary. Visually inspect the solution to ensure there are no visible particles.
- Aliquoting and Storage:
 - For convenience and to avoid repeated freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller, single-use volumes.
 - Store the aliquots at -20°C.^[6] The stock solution is stable for up to one month when stored under these conditions.^[6]

Safety Precautions:

- **NSC3852** is classified as a dangerous good for transport and should be handled with care.^[2]
- Always work in a well-ventilated area, preferably a fume hood, when handling the powder form of **NSC3852**.
- Wear appropriate personal protective equipment (PPE), including a lab coat, gloves, and safety glasses.
- Consult the Safety Data Sheet (SDS) for **NSC3852** for complete safety and handling information.

Workflow Diagram

The following diagram illustrates the key steps in the preparation of the **NSC3852** stock solution.



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Caption: Workflow for **NSC3852** Stock Solution Preparation.

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References

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